

Application Notes and Protocols for the Functionalization of 1-Cbz-4-Piperidone

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Compound of Interest

Compound Name: 1-Cbz-4-Piperidone

Cat. No.: B026502

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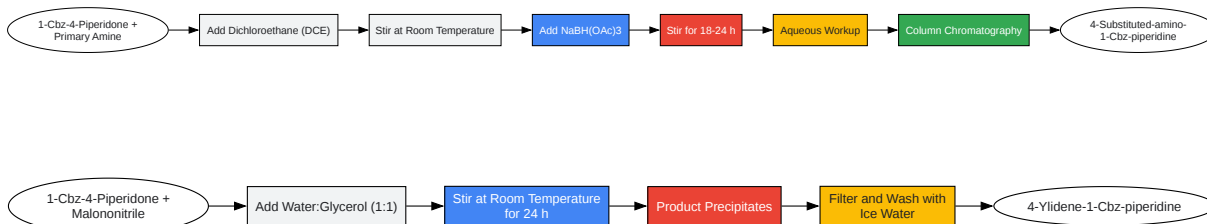
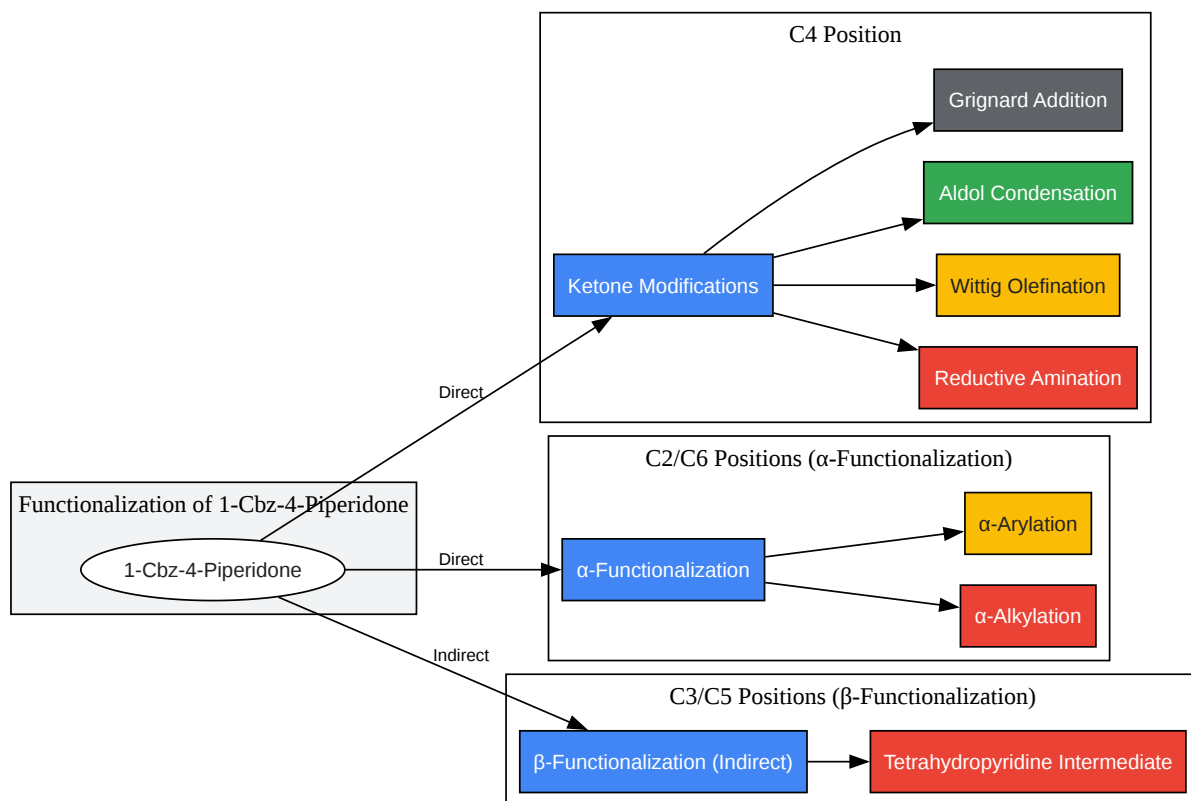
For Researchers, Scientists, and Drug Development Professionals

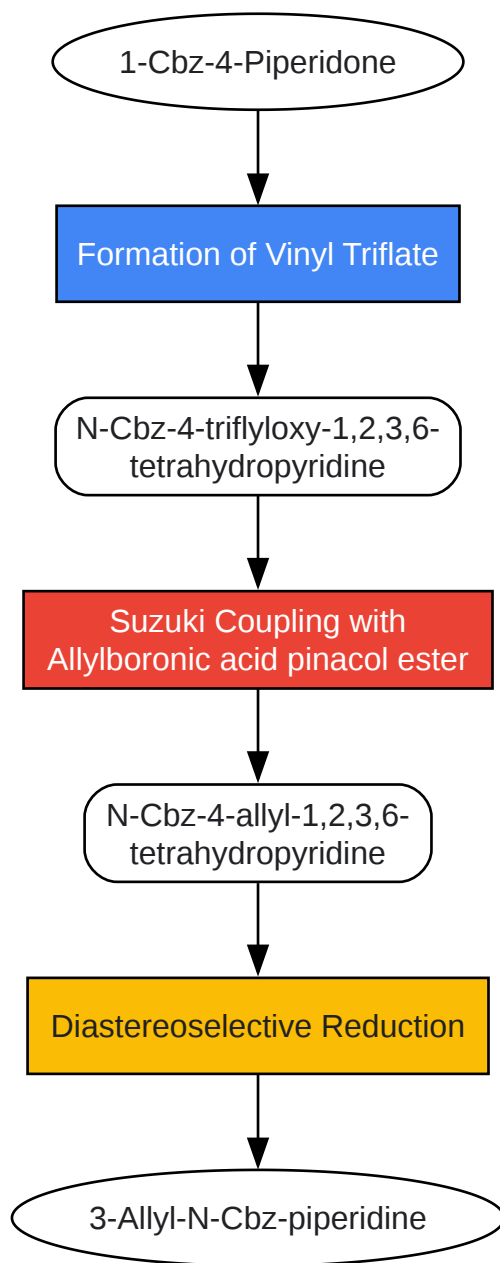
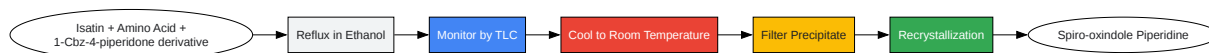
This document provides detailed application notes and protocols for the chemical functionalization of **1-Cbz-4-piperidone**, a key building block in medicinal chemistry. The strategic location of the ketone and the presence of the readily cleavable carbobenzyloxy (Cbz) protecting group make this molecule a versatile scaffold for the synthesis of a diverse array of substituted piperidine derivatives, which are prevalent in many FDA-approved drugs.^{[1][2]}

The following sections detail established methodologies for the selective functionalization at the C2, C3, and C4 positions of the piperidine ring. Each section includes detailed experimental protocols, tabulated quantitative data for key reactions, and workflow diagrams to visually represent the synthetic pathways.

Functionalization Strategies for 1-Cbz-4-Piperidone

The functionalization of **1-Cbz-4-piperidone** can be categorized based on the position of modification on the piperidine ring. The primary sites for reaction are the C4 ketone, and the adjacent C3/C5 and C2/C6 positions.





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References

- 1. researchgate.net [researchgate.net]
- 2. Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications - PMC [pmc.ncbi.nlm.nih.gov]
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